

Application Notes and Protocols for Methanolic Extraction and Partitioning of Cycloolivil

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the methanolic extraction and partitioning of **Cycloolivil**, a lignan found in the roots of Stereospermum suaveolens. The detailed protocols and quantitative data herein are intended to guide researchers in the isolation and purification of this compound for further study and drug development.

Introduction

Cycloolivil is a lignan derivative that has been isolated from the roots of Stereospermum suaveolens, a plant used in traditional Indian medicine.[1] Lignans as a class of compounds are recognized for their potential antioxidant and anti-inflammatory properties.[2] This document outlines a detailed methodology for the extraction of **Cycloolivil** using methanol, followed by a systematic partitioning procedure to enrich and isolate the compound.

Data Presentation

The following tables summarize the quantitative data obtained during a typical extraction and partitioning process for **Cycloolivil** from Stereospermum suaveolens roots.[3]

Table 1: Extraction and Partitioning Yields



Step	Product	Yield (%)
Methanolic Extraction	Crude Methanolic Extract	8%
Partitioning	Ethyl Acetate Fraction	12% (of crude extract)
n-Butanol Fraction	20% (of crude extract)	
Water Fraction	66% (of crude extract)	_
Final Isolation	Pure Cycloolivil	0.043% (from ethyl acetate fraction)

Table 2: Quantitative Analysis of Cycloolivil in Crude Extract

Compound	Concentration (% w/w) in Crude Methanolic Extract
Cycloolivil	3.67%

Experimental Protocols

The following protocols are based on established methodologies for the successful extraction and partitioning of **Cycloolivil**.[3]

Methanolic Extraction of Cycloolivil

This protocol describes the initial extraction of **Cycloolivil** from the dried roots of Stereospermum suaveolens.

Materials:

- Dried and powdered roots of Stereospermum suaveolens
- Methanol (analytical grade)
- Static extractor or suitable extraction vessel
- Vacuum evaporator



Vacuum tray dryer

Procedure:

- Weigh 1.0 kg of powdered roots of Stereospermum suaveolens.
- Place the powdered root material into a static extractor.
- Add 4.0 L of methanol to the extractor.
- Heat the mixture to 60°C and maintain for 2 hours with occasional stirring.
- After 2 hours, filter the extract to separate the solvent from the plant material.
- Repeat the extraction process two more times with fresh 4.0 L portions of methanol.
- Combine all three methanolic extracts.
- Concentrate the combined extracts under vacuum at 60°C to remove the methanol.
- Dry the resulting crude extract in a vacuum tray dryer to obtain a solid residue. The expected yield of the crude extract is approximately 8%.

Partitioning of Cycloolivil

This protocol details the separation of the crude methanolic extract into different fractions based on solvent polarity to enrich for **Cycloolivil**.

Materials:

- Crude methanolic extract
- Distilled water
- Ethyl acetate (analytical grade)
- n-Butanol (analytical grade)
- Separatory funnel



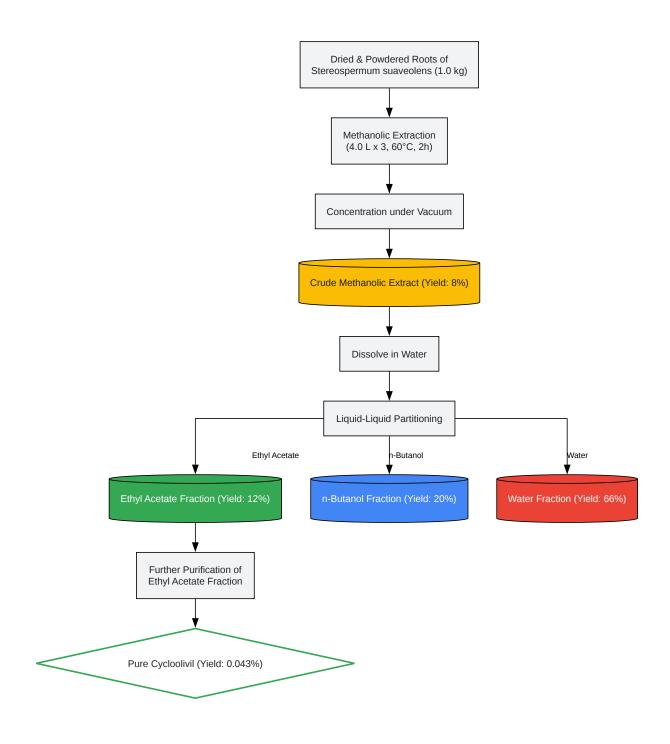
Procedure:

- Dissolve the crude methanolic extract in a suitable volume of distilled water.
- Transfer the aqueous solution to a large separatory funnel.
- Add an equal volume of ethyl acetate to the separatory funnel.
- Shake the funnel vigorously for 5-10 minutes, periodically venting to release pressure.
- Allow the layers to separate completely.
- Collect the upper ethyl acetate layer.
- Repeat the partitioning of the aqueous layer with fresh ethyl acetate two more times.
- Combine the three ethyl acetate fractions. This is the ethyl acetate soluble fraction, which is expected to have a yield of approximately 12% of the initial crude extract.
- To the remaining aqueous layer, add an equal volume of n-butanol and repeat the partitioning process as described in steps 4-7.
- Combine the n-butanol fractions to obtain the n-butanol soluble fraction, with an expected yield of around 20% of the crude extract.
- The remaining aqueous layer is the water-soluble fraction, with an expected yield of approximately 66% of the crude extract.
- Concentrate the ethyl acetate fraction, as it contains **Cycloolivil**, for further purification.

Visualizations Experimental Workflow

The following diagram illustrates the workflow for the methanolic extraction and partitioning of **Cycloolivil**.





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Caption: Workflow for Cycloolivil Extraction and Partitioning.



Representative Signaling Pathway

While the specific signaling pathways modulated by **Cycloolivil** are a subject for further research, lignans are generally known to exhibit antioxidant and anti-inflammatory effects. The following diagram illustrates a representative signaling pathway involving NF- κ B and Nrf2, which are key regulators of inflammation and oxidative stress, respectively. This pathway is a plausible target for the bioactivity of **Cycloolivil**.

Representative Anti-inflammatory & Antioxidant Signaling Pathway Extracellular Inflammatory Stimuli Cycloolivil Reactive Oxygen Species (ROS) (e.g., LPS, Cytokines) Inhibition Inhibition Cytoplasm **IKK Complex** Keap1 Nrf2 Phosphorylates Translocation Nucleus NF-ĸB ΙκΒα Nrf2 (p50/p65) Translocation Binds to DNA Binds to ARE NF-kB Antioxidant Gene Inflammatory Gene (p50/p65)

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